

# Safety, handling, and storage guidelines for Eugenol acetate-d3.

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## Compound of Interest

Compound Name: *Eugenol acetate-d3*

Cat. No.: *B12363930*

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## In-Depth Technical Guide: Eugenol Acetate-d3

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety, handling, and storage information for **Eugenol acetate-d3**, a deuterated form of Eugenol acetate. The inclusion of deuterium atoms makes it a valuable tool in pharmacokinetic and metabolic studies. This document outlines its chemical and physical properties, safety protocols, and relevant biological pathways.

## Chemical and Physical Properties

**Eugenol acetate-d3** is a deuterated analog of eugenyl acetate, a natural compound found in clove oil.<sup>[1]</sup> It presents as a colorless to pale yellow solid or liquid with a mild, sweet, and spicy clove-like odor.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of Eugenol Acetate

Property	Value	Reference(s)
Molecular Formula	C <sub>12</sub> H <sub>11</sub> D <sub>3</sub> O <sub>3</sub>	N/A
Molecular Weight	209.26 g/mol	N/A
CAS Number	1335401-17-6 (for d3 variant)	N/A
Appearance	Colorless to pale yellow solid or oily liquid	[1][2]
Odor	Mild, sweet, spicy, clove-like	[1]
Melting Point	26 °C	[3]
Boiling Point	281-286 °C	[3]
Density	1.079 g/mL at 25 °C	[3]
Flash Point	142 °C (closed cup)	
Refractive Index	n <sub>20</sub> /D 1.518	[3]
Purity	≥98%	

## Solubility Data

Eugenol acetate is generally soluble in organic solvents and insoluble in water.[4] Specific solubility data is crucial for experimental design and formulation development.

Table 2: Solubility of Eugenol Acetate

Solvent	Solubility	Reference(s)
Water	Insoluble	[4]
Dimethyl Sulfoxide (DMSO)	50 mg/mL (242.44 mM)	[5]
100 mg/mL (484.87 mM) with sonication	[6]	
Ethanol	Soluble	[4][7]
Methanol	Slightly Soluble	[3][8]
Acetone	Soluble	[2]
Ether	Soluble	[4]
Acetonitrile	1000 µg/mL	[4]
Chloroform	Sparingly Soluble	[3][8]
Ethyl Acetate	Slightly Soluble	[3][8]

## Safety and Handling

**Eugenol acetate-d3** should be handled with care in a laboratory setting. Adherence to standard safety protocols is essential to minimize risk.

## Hazard Identification

- GHS Classification: Not classified as hazardous according to GHS.
- Potential Health Effects:
  - Eye: May cause eye irritation.
  - Skin: May cause skin irritation.
  - Ingestion: May be harmful if swallowed.
  - Inhalation: May cause respiratory tract irritation.

## First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.
- Skin Contact: Wash off with soap and plenty of water.
- Ingestion: Rinse mouth with water. Do not induce vomiting.
- Inhalation: If breathed in, move person into fresh air.

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Use chemical safety goggles.
- Skin Protection: Handle with impervious gloves.
- Respiratory Protection: Use a NIOSH-approved respirator when ventilation is inadequate.
- Hygiene Measures: Handle in accordance with good industrial hygiene and safety practice. Wash hands before breaks and at the end of the workday.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Hazardous Combustion Products: Carbon oxides.

## Storage and Stability

Proper storage is critical to maintain the integrity and purity of **Eugenol acetate-d3**.

## Storage Conditions

- Store in a tightly closed container in a dry and well-ventilated place.<sup>[1]</sup>
- Recommended storage temperature is 2-8°C.<sup>[8]</sup>
- Keep away from heat and sources of ignition.

- Protect from light.[1]
- In solvent: Store at -80°C for up to one year or -20°C for shorter periods.[5][6]

## Stability

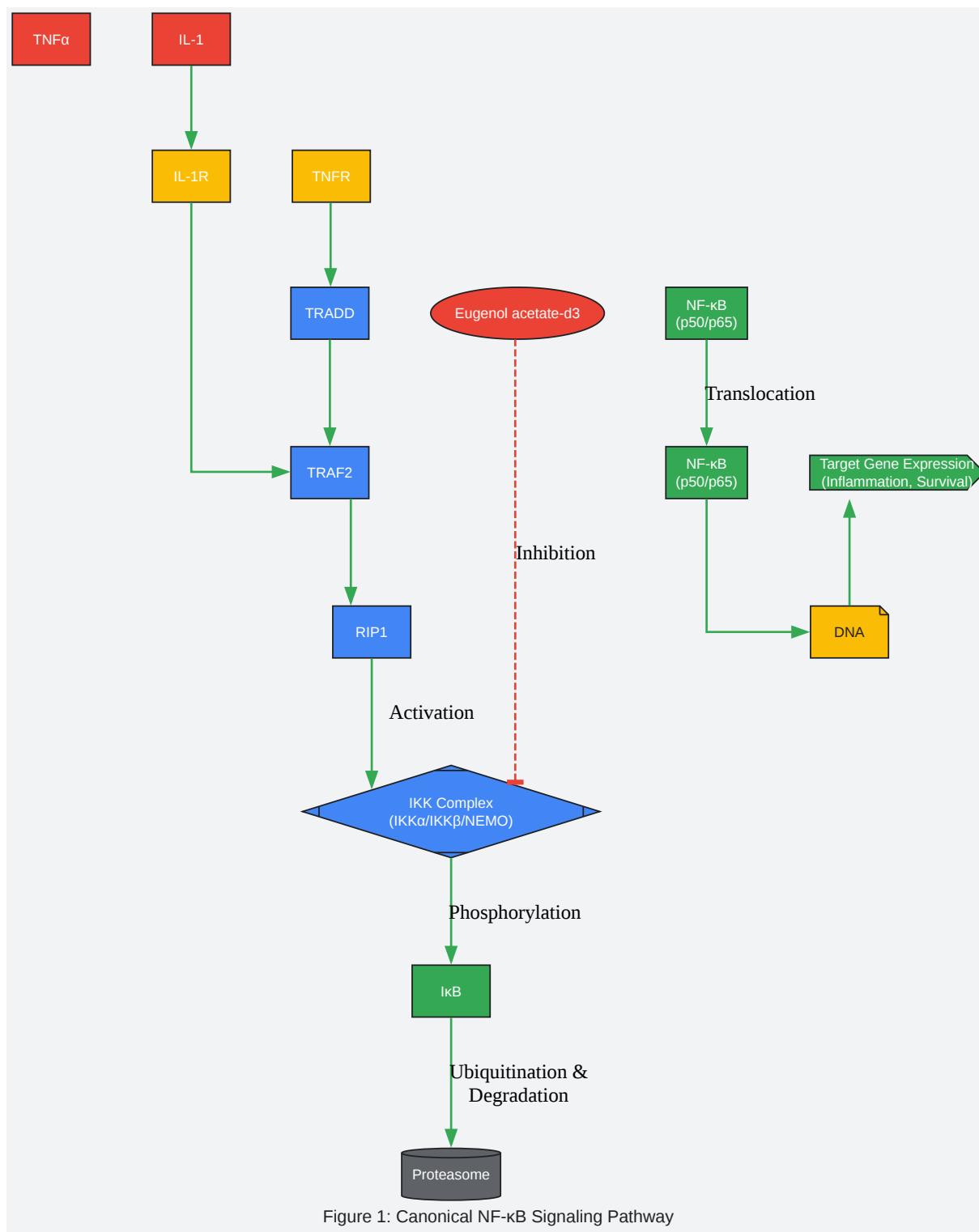
Eugenol acetate is stable under recommended storage conditions.[3] However, it is incompatible with strong oxidizing agents.[3] Thermal degradation of eugenol, a related compound, has been observed at elevated temperatures, with significant weight loss occurring above 134°C.[9] The release of eugenol from a solid matrix has been shown to follow first-order kinetics.[10]

## Biological Activity and Signaling Pathways

Eugenol acetate exhibits antibacterial, anticancer, anti-inflammatory, and antioxidant properties.[11] Its mechanism of action involves the modulation of key cellular signaling pathways, including the inhibition of NF-κB and the enhancement of p53 and p21 expression.[11][12]

### NF-κB Signaling Pathway

The Nuclear Factor-kappa B (NF-κB) pathway is a crucial regulator of inflammation, immunity, and cell survival. Eugenol acetate has been shown to inhibit this pathway, which may contribute to its anti-inflammatory and anticancer effects.

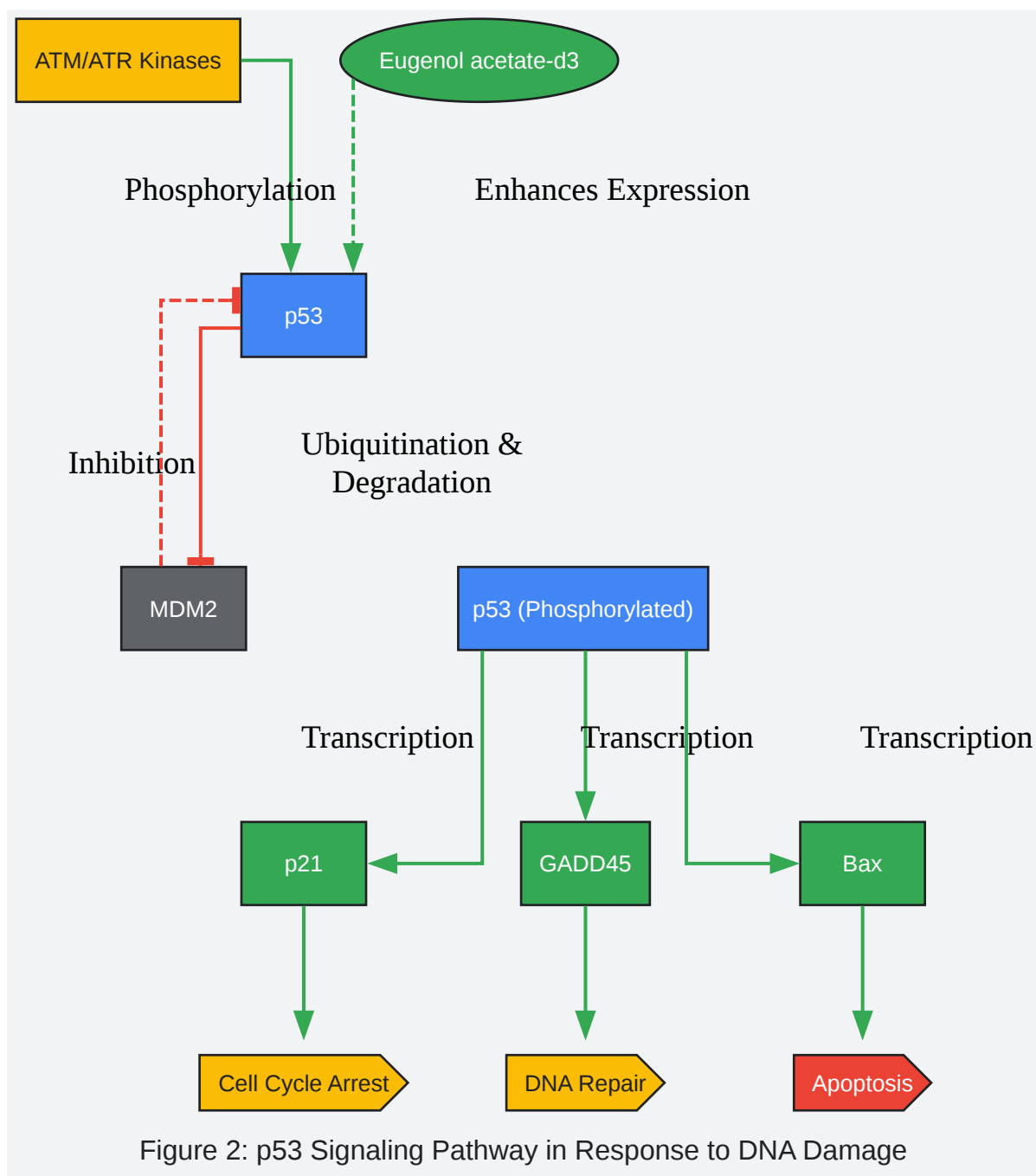


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Caption: Canonical NF-κB signaling pathway and the inhibitory action of **Eugenol acetate-d3**.

## p53 Signaling Pathway

The p53 tumor suppressor protein plays a critical role in preventing cancer formation by inducing cell cycle arrest, apoptosis, and DNA repair. Eugenol acetate has been found to enhance the expression of p53 and its downstream target, p21.[11][12]



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Caption: The p53 signaling pathway activated by DNA damage, and the influence of **Eugenol acetate-d3**.

## Experimental Protocols

### Quality Control via High-Performance Liquid Chromatography (HPLC)

This protocol is adapted from established methods for the analysis of eugenol and eugenol acetate and can be used for the quality control of **Eugenol acetate-d3**.[\[13\]](#)[\[14\]](#)[\[15\]](#)

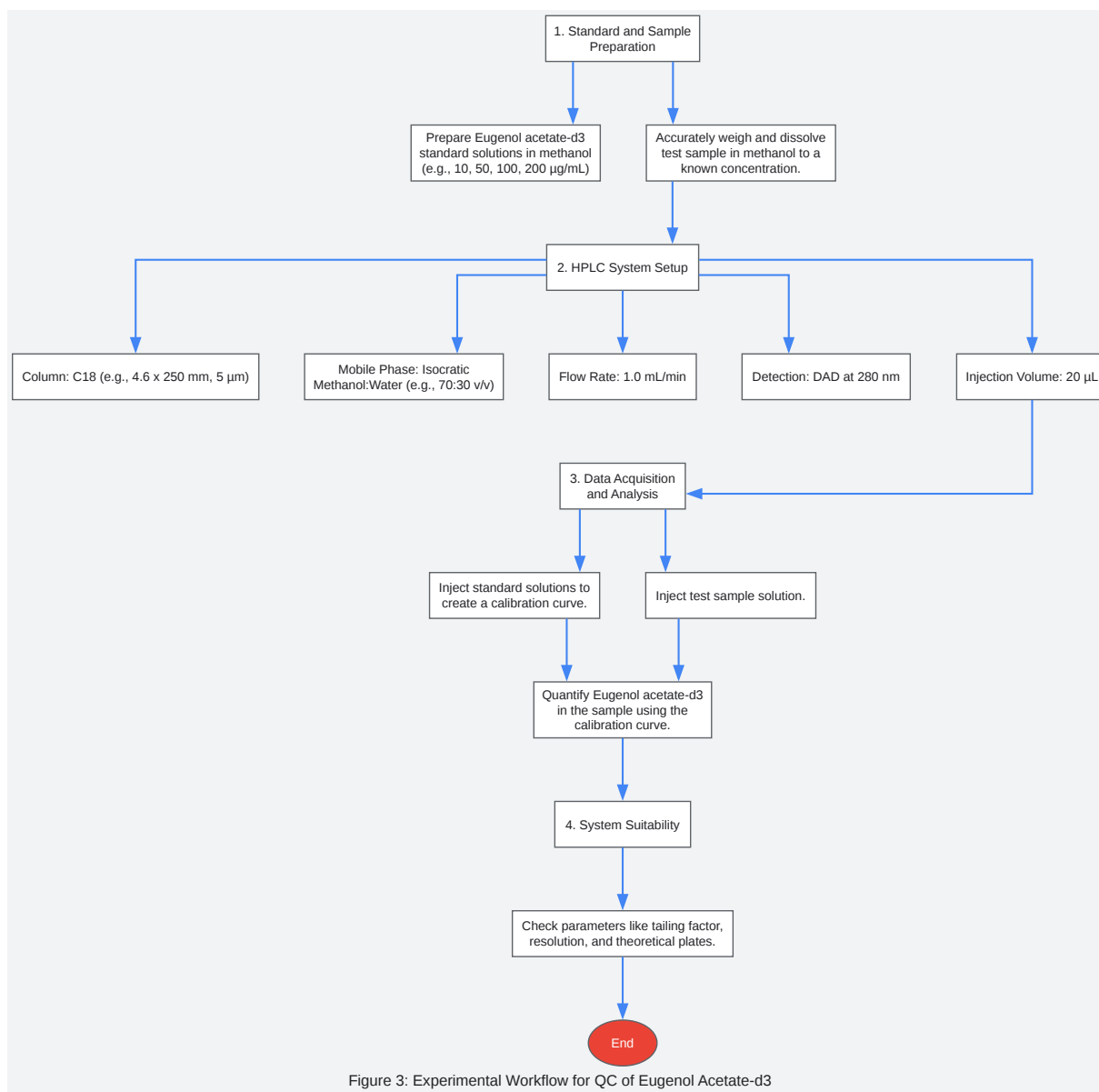


Figure 3: Experimental Workflow for QC of Eugenol Acetate-d3

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Caption: A typical experimental workflow for the quality control analysis of **Eugenol acetate-d3** using HPLC.

Methodology:

- **Standard Preparation:** Prepare a stock solution of **Eugenol acetate-d3** in methanol. From this, create a series of calibration standards of known concentrations.
- **Sample Preparation:** Accurately weigh the **Eugenol acetate-d3** sample and dissolve it in methanol to a known concentration.
- **Chromatographic Conditions:**
  - **Column:** C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm particle size).
  - **Mobile Phase:** An isocratic mixture of methanol and water (e.g., 70:30 v/v).
  - **Flow Rate:** 1.0 mL/min.
  - **Detection:** Diode Array Detector (DAD) at 280 nm.
  - **Injection Volume:** 20 µL.
- **Analysis:** Inject the standard solutions to generate a calibration curve. Subsequently, inject the sample solution.
- **Quantification:** Determine the concentration of **Eugenol acetate-d3** in the sample by comparing its peak area to the calibration curve.
- **System Suitability:** Ensure the chromatographic system is performing adequately by evaluating parameters such as peak symmetry, resolution, and theoretical plates.

## Disposal Considerations

Dispose of waste product and contaminated packaging in accordance with local, state, and federal regulations.

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## References

1. directpcw.com [directpcw.com]
2. solubilityofthings.com [solubilityofthings.com]
3. EUGENOL ACETATE CAS#: 93-28-7 [m.chemicalbook.com]
4. Eugenyl Acetate | C<sub>12</sub>H<sub>14</sub>O<sub>3</sub> | CID 7136 - PubChem [pubchem.ncbi.nlm.nih.gov]
5. Eugenol acetate | Antibacterial | Antifungal | TargetMol [targetmol.com]
6. glpbio.com [glpbio.com]
7. Eugenol acetate | CAS:93-28-7 | Simple Phenylpropanoids | High Purity | Manufacturer BioCrick [biocrick.com]
8. EUGENOL ACETATE | 93-28-7 [chemicalbook.com]
9. Characteristics and Application of Eugenol in the Production of Epoxy and Thermosetting Resin Composites: A Review - PMC [pmc.ncbi.nlm.nih.gov]
10. itjfs.com [itjfs.com]
11. medchemexpress.com [medchemexpress.com]
12. database.ich.org [database.ich.org]
13. scispace.com [scispace.com]
14. researchgate.net [researchgate.net]
15. thepharmajournal.com [thepharmajournal.com]
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